

Application Note: Solid-Phase Extraction of Gladiolic Acid from Soil Samples

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Compound of Interest		
Compound Name:	Gladiolic acid	
Cat. No.:	B1201280	Get Quote

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Introduction

Gladiolic acid is a fungal secondary metabolite produced by species such as Penicillium gladioli.[1] It is a polyketide-derived organic acid with the molecular formula $C_{11}H_{10}O_5$ and a molecular weight of 222.19 g/mol . This compound has garnered interest due to its biological activities, including antifungal properties. The analysis of such compounds in complex environmental matrices like soil is crucial for various research fields, including drug discovery, environmental science, and agricultural studies.

Solid-phase extraction (SPE) is a highly effective technique for the selective extraction and concentration of analytes from complex samples, offering advantages over traditional liquid-liquid extraction by reducing solvent consumption and improving sample throughput. This application note details a robust protocol for the solid-phase extraction of **gladiolic acid** from soil samples using Oasis® HLB (Hydrophilic-Lipophilic Balanced) cartridges, which are suitable for a broad range of acidic, neutral, and basic compounds.

Experimental Protocols

This section outlines the detailed methodology for the extraction and purification of **gladiolic** acid from soil samples.

Soil Sample Preparation and Pre-treatment

Methodological & Application





Prior to SPE, the soil sample must be appropriately prepared to ensure efficient extraction of **gladiolic acid**.

Materials:

- Soil sample
- Methanol (HPLC grade)
- · Deionized water
- Formic acid
- Centrifuge
- Vortex mixer
- Syringe filters (0.45 μm)

Protocol:

- Air-dry the soil sample and sieve it through a 2 mm mesh to remove large debris.
- Weigh 10 g of the sieved soil into a 50 mL centrifuge tube.
- Add 20 mL of methanol to the soil sample.
- Vortex the mixture for 1 minute to ensure thorough mixing.
- Sonicate the sample for 15 minutes to facilitate the extraction of gladiolic acid from the soil particles.
- Centrifuge the sample at 4000 rpm for 10 minutes.
- Carefully decant the supernatant into a clean tube.
- To the supernatant, add deionized water containing 0.1% formic acid at a 1:1 (v/v) ratio. This step ensures the **gladiolic acid** is in a suitable form for binding to the SPE sorbent.



 Filter the diluted extract through a 0.45 μm syringe filter to remove any remaining particulate matter.

Solid-Phase Extraction (SPE) Protocol

The following protocol utilizes Oasis® HLB cartridges for the purification and concentration of **gladiolic acid**.

Materials:

- Oasis® HLB 3 cc/60 mg cartridges
- SPE vacuum manifold
- Methanol (HPLC grade)
- Deionized water
- Elution solvent: Methanol with 2% formic acid
- Nitrogen evaporator

Protocol:

- Conditioning: Condition the Oasis® HLB cartridge by passing 3 mL of methanol through it.
- Equilibration: Equilibrate the cartridge by passing 3 mL of deionized water through it. Do not allow the cartridge to dry out.
- Loading: Load the pre-treated soil extract onto the cartridge at a slow and steady flow rate (approximately 1-2 mL/min).
- Washing: Wash the cartridge with 3 mL of deionized water to remove any polar interferences.
- Drying: Dry the cartridge under vacuum for 5-10 minutes to remove excess water.
- Elution: Elute the retained **gladiolic acid** by passing 2 mL of methanol with 2% formic acid through the cartridge. Collect the eluate in a clean collection tube.



 Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a suitable volume (e.g., 500 μL) of the initial mobile phase for subsequent analytical determination (e.g., by HPLC-UV or LC-MS).

Data Presentation

The following tables summarize the expected quantitative data based on the analysis of similar organic acids and fungal metabolites from soil and other complex matrices. This data is provided for guidance and should be validated for the specific experimental conditions.

Table 1: Expected SPE Method Performance for Gladiolic Acid

Parameter	Expected Value
Recovery	85 - 105%
Relative Standard Deviation (RSD)	< 10%

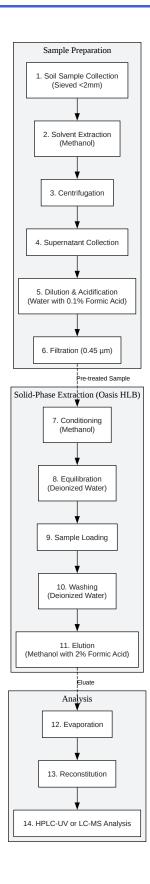
Table 2: Expected Analytical Method Performance (HPLC-UV/LC-MS)

Parameter	Expected Value
Limit of Detection (LOD)	0.01 - 0.1 μg/mL
Limit of Quantification (LOQ)	0.05 - 0.5 μg/mL
Linearity (r²)	> 0.995

Visualization of Experimental Workflow

The following diagram illustrates the complete workflow for the solid-phase extraction of **gladiolic acid** from soil samples.





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Caption: Workflow for the solid-phase extraction of **gladiolic acid** from soil.



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References

- 1. Development and validation of HPLC method for analysis of indolocarbazole derivative LCS-1269 [pharmacia.pensoft.net]
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